

A Comparative Analysis of MS15203 and Endogenous Ligand Binding to GPR171

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Compound of Interest

Compound Name: MS15203

Cat. No.: B7763964

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of the binding affinities of the synthetic small molecule **MS15203** and its endogenous counterpart, BigLEN, to the G protein-coupled receptor 171 (GPR171). This document summarizes key experimental data, outlines detailed methodologies, and presents visual representations of the underlying molecular and experimental processes.

Executive Summary

GPR171, a G protein-coupled receptor, has emerged as a promising therapeutic target for conditions such as chronic pain and appetite regulation. Its activity is modulated by the endogenous peptide ligand, BigLEN. The synthetic small molecule, **MS15203**, has been identified as a potent agonist of GPR171, prompting a detailed examination of its binding characteristics in comparison to the native ligand. This guide reveals that while both molecules effectively bind to GPR171, the endogenous ligand BigLEN exhibits a significantly higher binding affinity.

Quantitative Binding Affinity Data

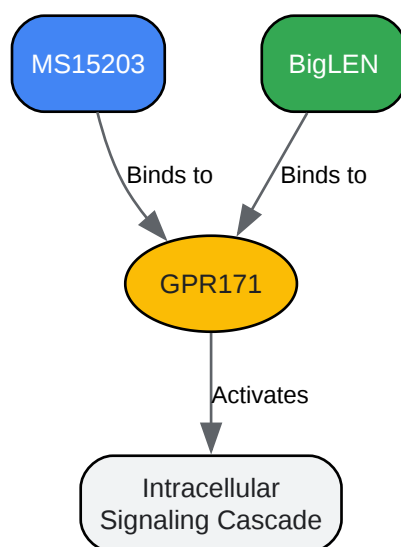
The binding affinities of **MS15203** and the endogenous ligand BigLEN for the GPR171 receptor have been determined through radioligand binding assays. The data, summarized in the table below, indicates a substantial difference in the affinity of the two ligands for the receptor.

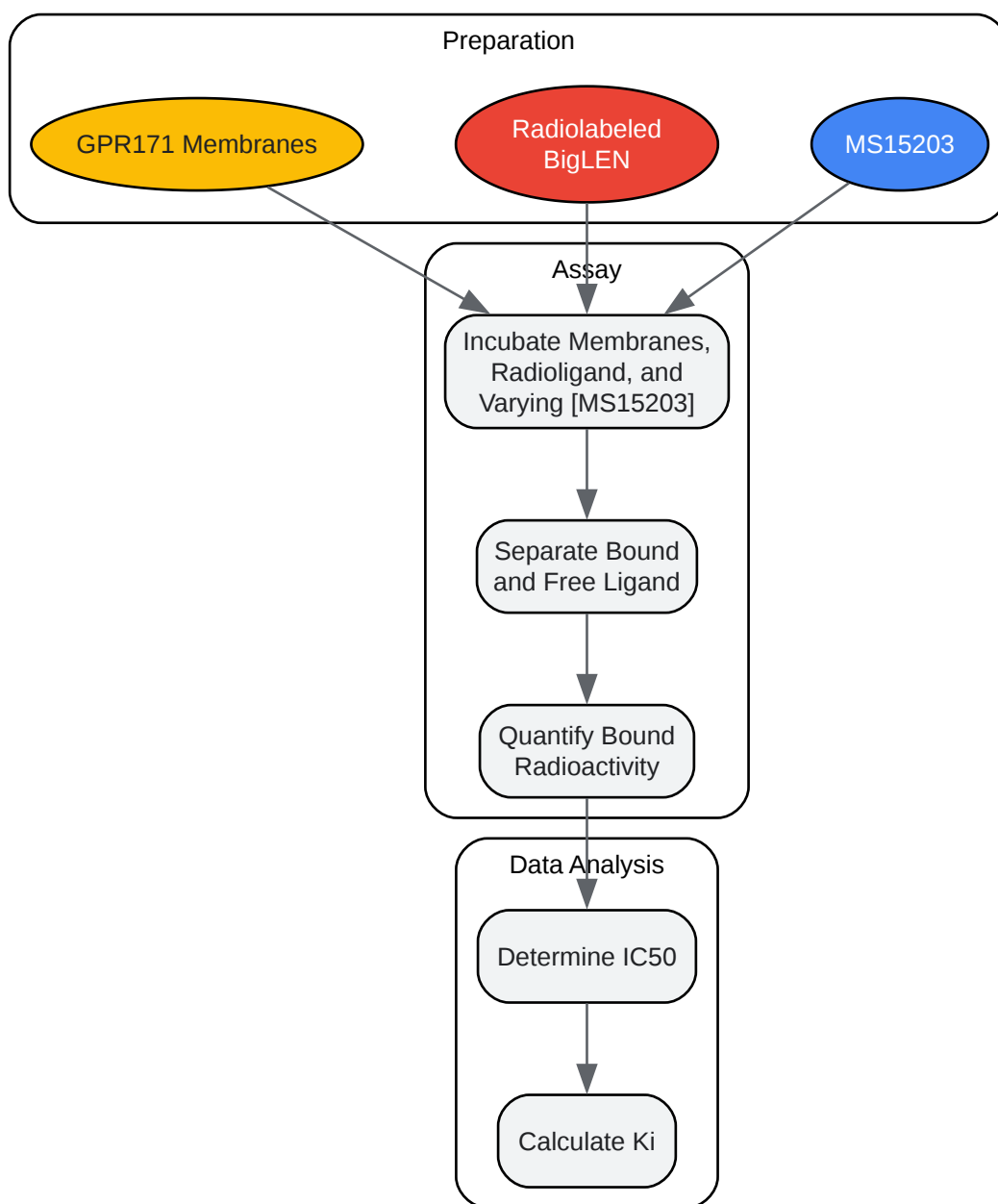
Ligand	Receptor	Ligand Type	Binding Affinity (K_i)	Binding Affinity (K_e)
MS15203	GPR171	Synthetic Agonist	~2.5 μ M	Not Applicable
BigLEN	GPR171	Endogenous Agonist	Not Applicable	~0.5 nM

K_i (Inhibition Constant): A measure of the affinity of a competing ligand (**MS15203**) for a receptor. A lower K_i value indicates a higher binding affinity. K_e (Equilibrium Dissociation Constant): A measure of the affinity of a ligand for its receptor. A lower K_e value indicates a higher binding affinity.

Signaling Pathway and Competitive Binding

The interaction of both **MS15203** and BigLEN with GPR171 initiates a cascade of intracellular signaling events. As both ligands compete for the same binding site on the receptor, their relative concentrations will dictate the extent of receptor activation.





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